

Application Notes and Protocols for Carbon-11 Radiolabeling of 1-Aminocyclobutanecarboxylic Acid

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Compound of Interest

Compound Name: 1-Aminocyclobutanecarboxylic acid

Cat. No.: B3417913

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Introduction

1-Aminocyclobutanecarboxylic acid (ACBC) is a synthetic amino acid that has shown significant promise as a tracer for positron emission tomography (PET) in oncology. When labeled with the short-lived positron-emitting radionuclide carbon-11 ($[^{11}\text{C}]$), $[^{11}\text{C}]$ ACBC serves as a valuable tool for imaging amino acid transport and proliferation in tumors. This document provides detailed application notes and protocols for the radiolabeling of ACBC with carbon-11, intended for use by researchers, scientists, and professionals in drug development. The methodologies described are based on established radiochemical synthesis techniques.^[1]^[2]

Application

$[^{11}\text{C}]$ ACBC is primarily utilized as a PET imaging agent for the detection and monitoring of various cancers.^[1]^[2] It has demonstrated preferential uptake in several tumor types.^[2] Studies have indicated its potential as a tumor-localizing agent, aiding in the detection of cancerous tissues.^[1] PET scans with $[^{11}\text{C}]$ ACBC have been particularly useful in identifying recurrent brain tumors.^[3] The tracer is rapidly cleared from the blood, achieving maximum tissue concentrations within 30 minutes of intravenous injection.^[2]

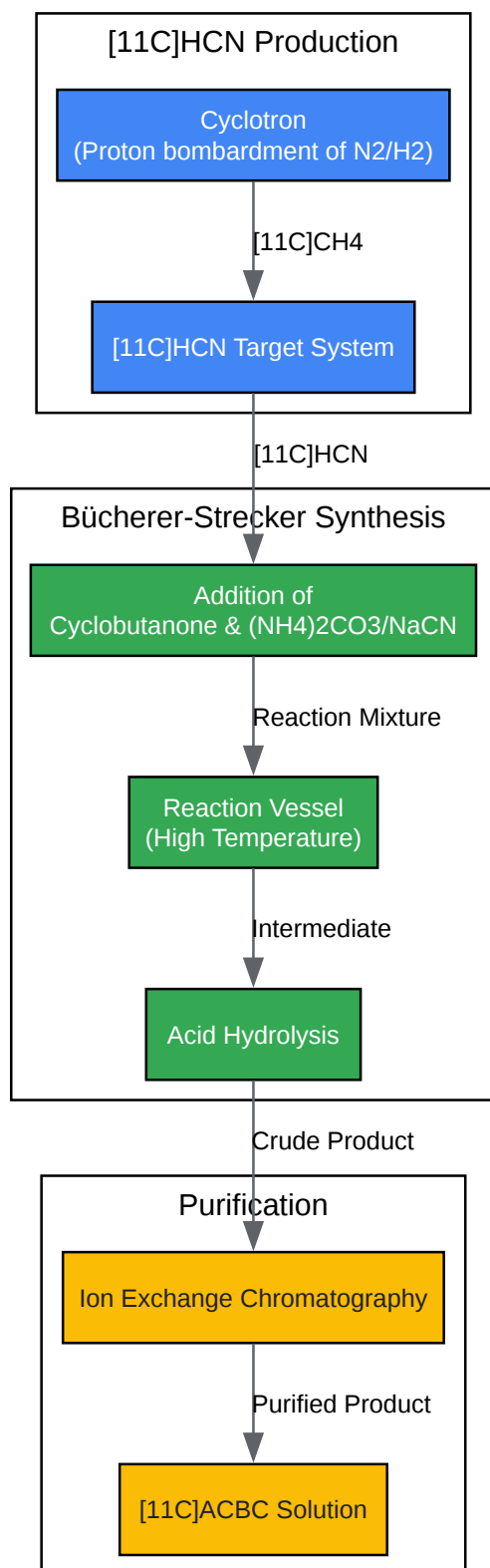
Experimental Data

The following table summarizes the quantitative data associated with the synthesis of [11C]ACBC.

| Parameter | Value | Reference |
|------------------------|-------------------------------|---|
| Synthesis Method | Modified Bücherer-Strecker | [1] [2] |
| Precursor | [11C]Hydrogen Cyanide (H11CN) | [1] |
| Total Synthesis Time | 20-40 minutes | [1] [2] |
| Chemical Yield | 55% | [2] |
| Produced Radioactivity | Up to 415 mCi | [2] |

Radiolabeling Workflow

The synthesis of [11C]ACBC is typically achieved through a modified Bücherer-Strecker synthesis. This two-step, high-temperature method facilitates the rapid conversion of cyclotron-produced [11C]hydrogen cyanide into the desired amino acid.[\[1\]](#)



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References

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